

Heptyl acetoacetate CAS number and synonyms

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Compound of Interest

Compound Name: *Heptyl acetoacetate*

Cat. No.: *B1266076*

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An In-Depth Technical Guide to **Heptyl Acetoacetate**: Identifiers and Nomenclature

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides core identification details for **heptyl acetoacetate**, focusing on its CAS number and associated synonyms.

Chemical Identifiers

The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance. It provides an unambiguous way to identify a substance, avoiding confusion that can arise from the use of various chemical names and synonyms.

The primary identifier and nomenclature for **heptyl acetoacetate** are summarized below.

Identifier Type	Value
CAS Number	42598-96-9 [1] [2]
IUPAC Name	heptyl 3-oxobutanoate [1] [2] [3]
Molecular Formula	C ₁₁ H ₂₀ O ₃ [1]
Molecular Weight	200.278 g/mol [1]

Synonyms

A variety of synonyms are used in literature and commercial listings to refer to **heptyl acetoacetate**. Recognizing these is crucial for comprehensive literature searches and material sourcing.

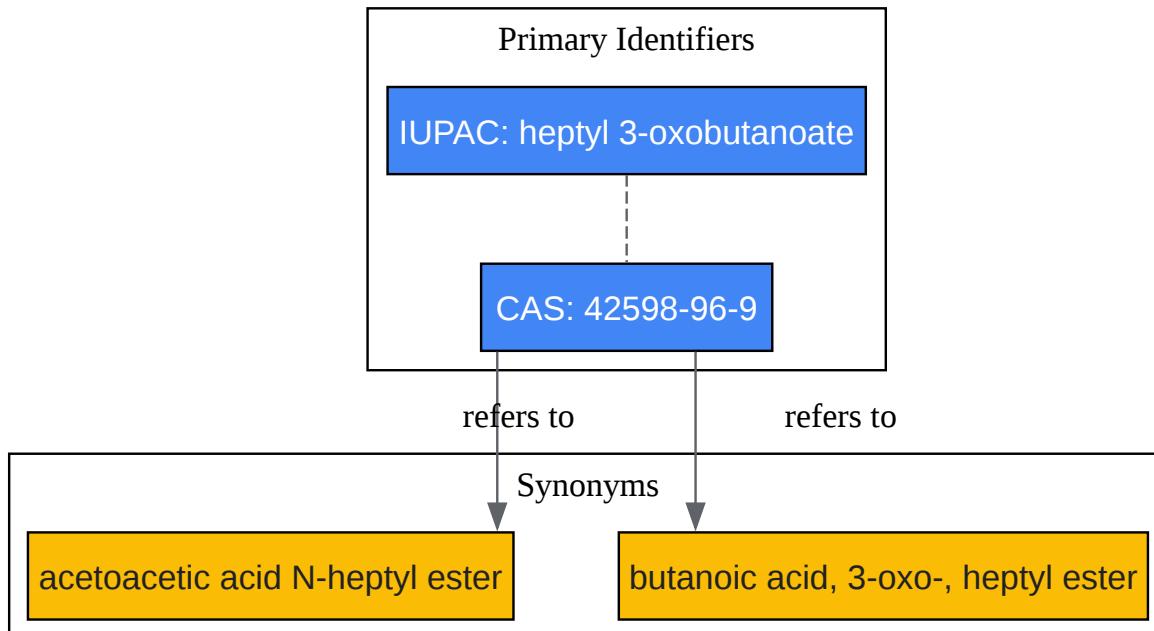
- acetoacetic acid N-heptyl ester[1][2]
- butanoic acid, 3-oxo-, heptyl ester[1][2]
- heptyl 3-oxobutanoate[1][2][3]

Experimental Protocols

This document serves to provide established identification data. Therefore, experimental protocols for the determination of these identifiers are not applicable.

Logical Relationships

A diagram illustrating the relationship between the primary identifiers and synonyms is provided below to clarify the nomenclature.



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References

- 1. heptyl acetoacetate [flavscents.com]
- 2. heptyl acetoacetate, 42598-96-9 [thegoodsentscompany.com]
- 3. PubChemLite - Heptyl acetoacetate (C11H20O3) [pubchemlite.lcsb.uni.lu]
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